

A Technical Guide to Methyl 3-hydroxydecanoate (CAS: 62675-82-5)

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Compound of Interest

Compound Name: Methyl 3-hydroxydecanoate

Cat. No.: B142741

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Abstract

Methyl 3-hydroxydecanoate, a member of the 3-hydroxy fatty acid methyl ester class, is a molecule of growing interest in various scientific fields. Its versatile chemical nature, characterized by a hydroxyl group on the third carbon of a decanoic acid methyl ester backbone, lends itself to potential applications in the development of novel therapeutics, particularly in the realms of antimicrobial and anti-inflammatory agents. This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and known biological activities of **Methyl 3-hydroxydecanoate** and its related compounds, with a focus on its potential applications in drug discovery and development.

Chemical and Physical Properties

Methyl 3-hydroxydecanoate is a liquid at room temperature with a molecular formula of $C_{11}H_{22}O_3$ and a molecular weight of 202.29 g/mol .^[1] It is soluble in organic solvents such as ethanol, methanol, and chloroform.^[1] The presence of both a hydroxyl group and a methyl ester functional group imparts a unique balance of hydrophilic and lipophilic properties.

Table 1: Chemical and Physical Properties of **Methyl 3-hydroxydecanoate**

Property	Value	Reference
CAS Number	62675-82-5	[1]
Molecular Formula	C ₁₁ H ₂₂ O ₃	[1]
Molecular Weight	202.29 g/mol	[1]
IUPAC Name	methyl 3-hydroxydecanoate	[1]
Synonyms	rac 3-Hydroxydecanoic Acid Methyl Ester, beta-hydroxydecanoic acid methyl ester	[1]
Physical State	Liquid	
Purity	>98%	
Solubility	Soluble in ethanol, methanol, chloroform	[1]
Kovats Retention Index (Standard non-polar)	1430	[1]

Synthesis and Purification

A common and efficient method for the synthesis of **Methyl 3-hydroxydecanoate** is the Reformatsky reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#) This reaction involves the condensation of an α -halo ester (methyl bromoacetate) with an aldehyde (octanal) in the presence of metallic zinc.[\[2\]](#)[\[4\]](#)

Experimental Protocol: Reformatsky Reaction

Materials:

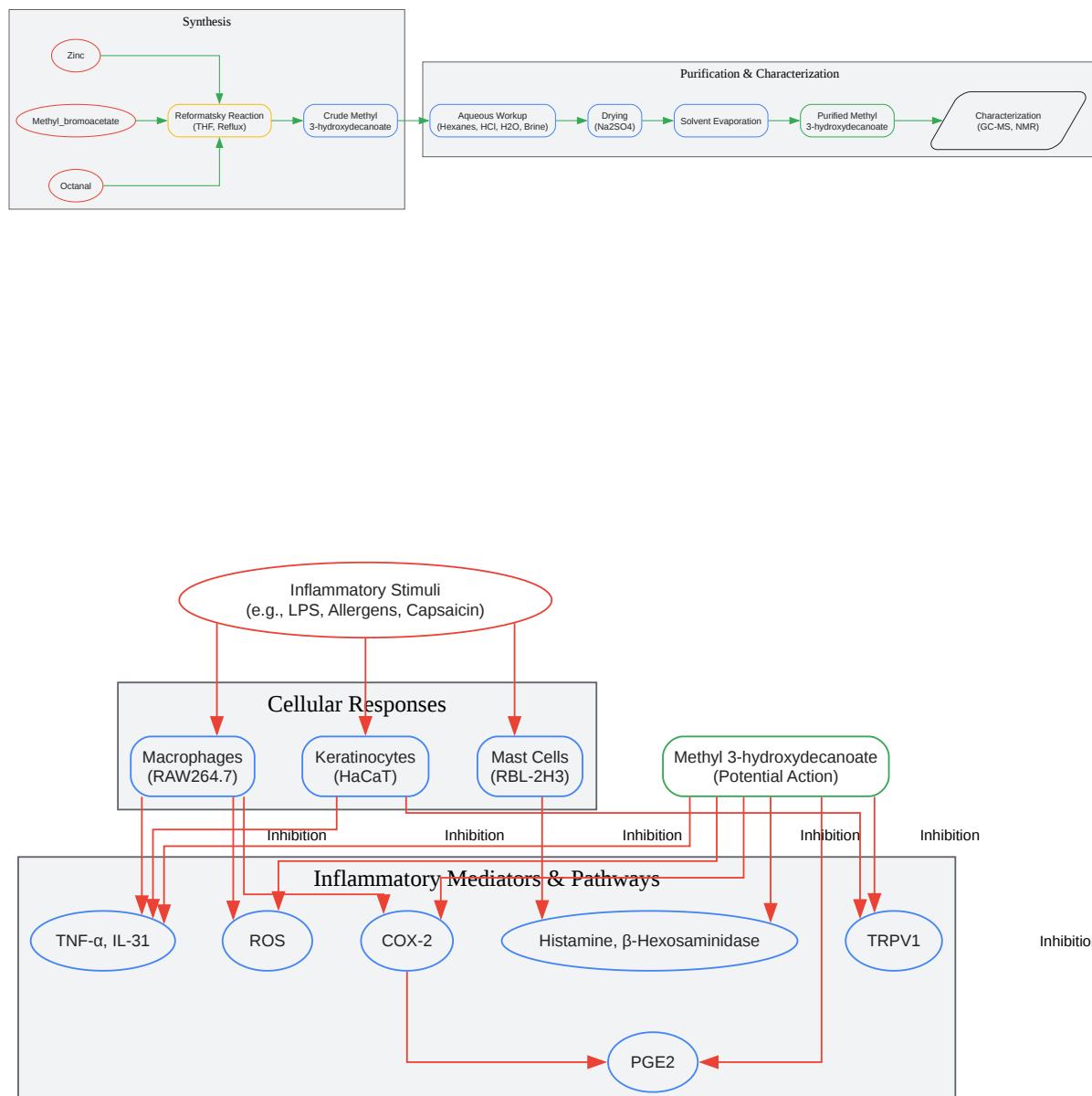
- Octanal
- Methyl bromoacetate
- Zinc granules

- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), 1 M solution
- Sodium sulfate (Na₂SO₄), anhydrous
- Hexanes
- Ethyl acetate (EtOAc)
- Deionized water
- Brine

Procedure:

- To a 500 mL round-bottomed flask equipped with a condenser, add 200 mL of THF.
- Heat the THF to reflux (approximately 66 °C) with rapid stirring.
- Add 6.5 g (0.1 mol) of zinc granules to the refluxing THF.
- Immediately and rapidly add 0.1 mol of octanal and 0.2 mol of methyl bromoacetate to the reaction mixture.
- Allow the reaction to reflux vigorously for 1 minute, then remove the heat source and allow the mixture to cool to room temperature while stirring.
- Monitor the reaction completion by Thin Layer Chromatography (TLC) using a mobile phase of hexanes:EtOAc (80:20). The reaction is typically complete within 20 minutes.
- Remove the excess THF under reduced pressure.
- Dissolve the resulting brown oil in hexanes and quench the reaction with deionized water, which will form a yellow precipitate.
- Filter the mixture and transfer the hexane layer to a separatory funnel.

- Wash the hexane layer sequentially with 100 mL of deionized water, twice with 50 mL of 1 M HCl, 100 mL of deionized water, and finally with 50 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the hexanes under reduced pressure to yield the crude **Methyl 3-hydroxydecanoate**.
- Further purification can be achieved by silica gel column chromatography.

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